

ethyl vanillin isobutyrate chemical structure and properties

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Compound of Interest

Compound Name: Ethyl vanillin isobutyrate

Cat. No.: B070703

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An In-depth Technical Guide to Ethyl Vanillin Isobutyrate

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **ethyl vanillin isobutyrate**. The information is intended for researchers, scientists, and professionals in the fields of drug development, flavor and fragrance chemistry, and materials science.

Chemical Structure and Identification

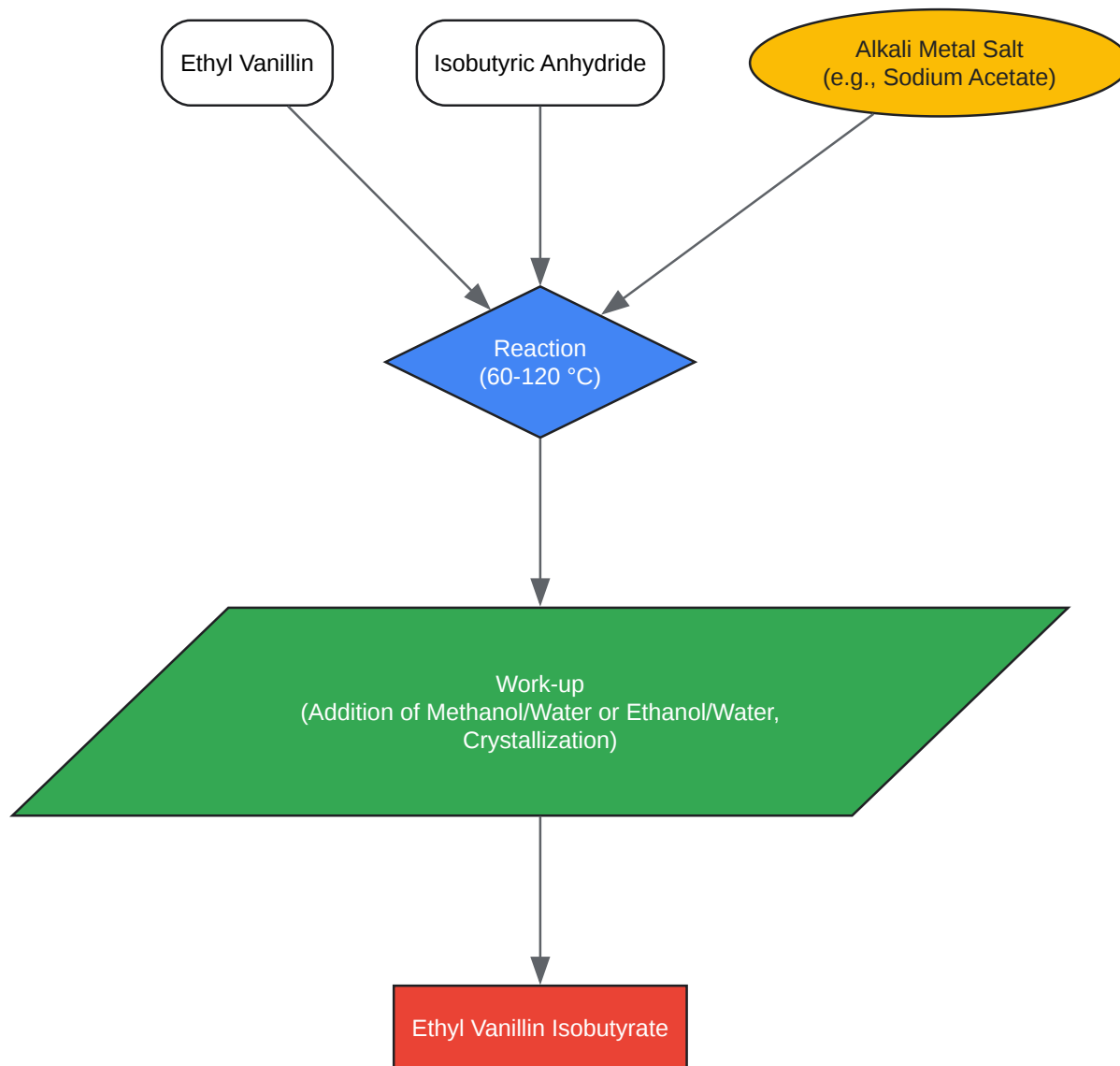
Ethyl vanillin isobutyrate, systematically known as (2-ethoxy-4-formylphenyl) 2-methylpropanoate, is a synthetic aromatic compound.^{[1][2]} Its structure is characterized by a benzaldehyde core substituted with an ethoxy group at the 3-position and an isobutyrate group at the 4-position.^{[1][2]} This modification of ethyl vanillin enhances its stability.

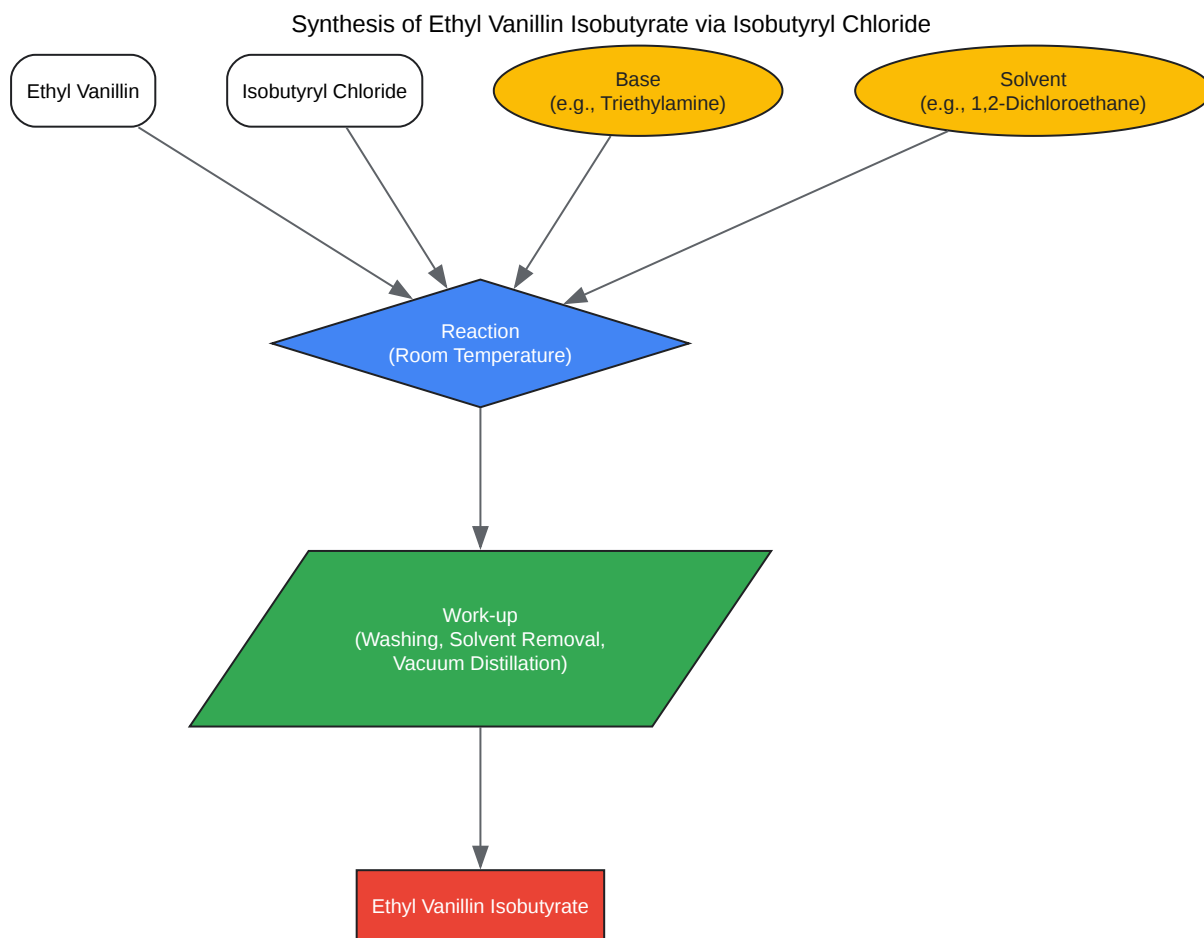
Key Identifiers:

Identifier	Value
IUPAC Name	(2-ethoxy-4-formylphenyl) 2-methylpropanoate[1][2]
CAS Number	188417-26-7[2]
Molecular Formula	C ₁₃ H ₁₆ O ₄ [2]
Molecular Weight	236.26 g/mol [2]
SMILES	CCOC1=C(C=CC(=C1)C=O)OC(=O)C(C)C[2]
InChI Key	BTCQMCOBMIXUCG-UHFFFAOYSA-N[2]

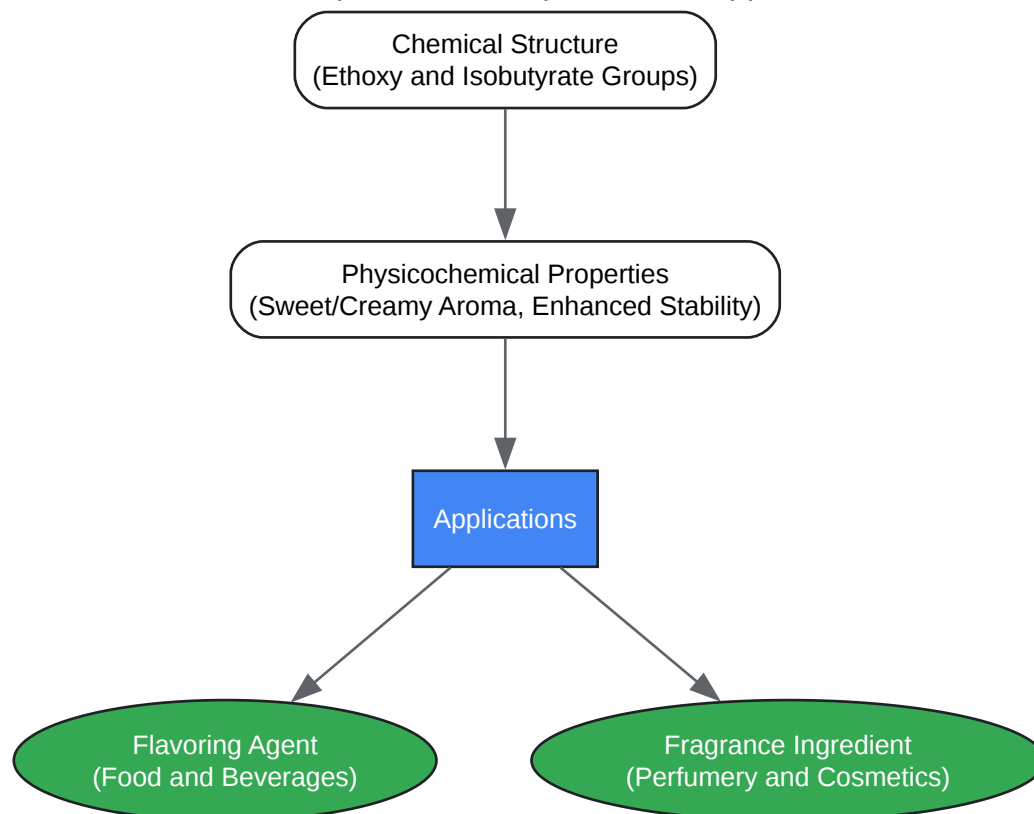
Chemical Structure Diagram:

Synthesis of Ethyl Vanillin Isobutyrate via Isobutyric Anhydride





Relationship between Properties and Applications



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References

- 1. CN102757343A - Preparation method of vanillin isobutyrate - Google Patents [patents.google.com]
- 2. Ethyl vanillin isobutyrate | C₁₃H₁₆O₄ | CID 673160 - PubChem [pubchem.ncbi.nlm.nih.gov]
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